

safe handling and storage of 2-Oxo Ticlopidine-d4

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Compound of Interest

Compound Name: 2-Oxo Ticlopidine-d4

Cat. No.: B12418379

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An In-depth Technical Guide to the Safe Handling and Storage of **2-Oxo Ticlopidine-d4**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety protocols and storage requirements for **2-Oxo Ticlopidine-d4**. The information herein is compiled to ensure the safety of laboratory personnel and to maintain the integrity of the compound for research and development purposes.

Introduction

2-Oxo Ticlopidine-d4 is a deuterated metabolite of Ticlopidine, a thienopyridine antiplatelet agent.^[1] As a stable isotope-labeled internal standard, it is crucial in pharmacokinetic and metabolic studies. Understanding its proper handling and storage is paramount for accurate experimental outcomes and personnel safety. Due to the limited availability of a specific Safety Data Sheet (SDS) for **2-Oxo Ticlopidine-d4**, this guide incorporates safety information extrapolated from the parent compound, Ticlopidine hydrochloride, to provide a conservative and comprehensive safety framework.

Hazard Identification and Classification

While a specific hazard profile for **2-Oxo Ticlopidine-d4** is not readily available, the parent compound, Ticlopidine hydrochloride, is classified with the following hazards:

- Skin Irritation (Category 2)
- Serious Eye Irritation (Category 2A)
- Acute Toxicity, Oral (Category 4)[2]
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1)[2]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 1)[2]

Based on these classifications, it is prudent to handle **2-Oxo Ticlopidine-d4** with the assumption that it may possess similar hazardous properties.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-Oxo Ticlopidine-d4** is presented in the table below.

Property	Value
Chemical Name	5-[(2-Chlorophenyl)methyl]-5,6,7,7a-tetrahydro-thieno[3,2-c]pyridin-2(4H)-one-d4
CAS Number	1276575-37-1[1]
Molecular Formula	C ₁₄ H ₁₀ D ₄ ClNOS[1]
Molecular Weight	283.81 g/mol [1]
Appearance	Not available

Safe Handling Protocols

Adherence to strict laboratory safety protocols is essential when handling **2-Oxo Ticlopidine-d4**. The following guidelines are based on recommendations for Ticlopidine hydrochloride and general best practices for handling chemical compounds of unknown toxicity.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Oxo Ticlopidine-d4** to minimize exposure risk.

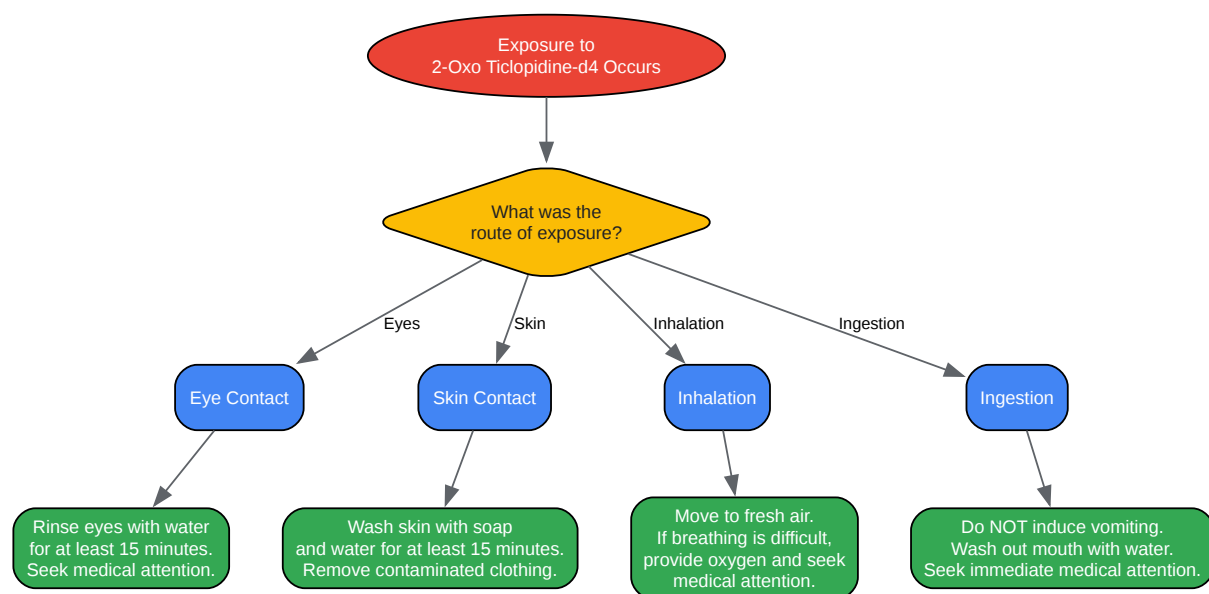
PPE Category	Recommendation
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Impervious gloves (e.g., nitrile) and a lab coat.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator may be necessary.

Engineering Controls

- Ventilation: Work with **2-Oxo Ticlopidine-d4** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid form or preparing solutions.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

General Hygiene Practices

- Wash hands thoroughly with soap and water after handling the compound.
- Do not eat, drink, or smoke in laboratory areas where chemicals are handled.
- Remove contaminated clothing and wash it before reuse.



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References

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